

The Solubility of 4-Phenoxyphenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Phenoxyphenol

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An In-depth Examination of the Solubility Characteristics and Experimental Determination Methodologies for a Key Synthetic Intermediate.

Introduction

4-Phenoxyphenol, also known as 4-hydroxydiphenyl ether, is a versatile aromatic organic compound widely utilized as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and performance polymers. Its chemical structure, featuring both a phenol and a phenoxy group, imparts a unique combination of polarity and aromaticity that dictates its solubility in various organic solvents. A thorough understanding of its solubility is paramount for researchers and drug development professionals in optimizing reaction conditions, designing efficient purification processes such as crystallization, and formulating products with desired bioavailability and stability. This technical guide provides a comprehensive overview of the solubility of **4-phenoxyphenol**, details established experimental protocols for its determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

Comprehensive quantitative solubility data for **4-phenoxyphenol** across a wide range of organic solvents is not extensively documented in publicly available literature. However, some qualitative and quantitative information has been reported. **4-Phenoxyphenol** is known to be insoluble in water.^{[1][2]} A specific solubility value has been reported in toluene.^{[1][2]}

For other common organic solvents, experimental determination is necessary to establish precise solubility values. The subsequent sections of this guide provide detailed protocols for such determinations.

Table 1: Quantitative Solubility of **4-Phenoxyphenol** in Toluene

Solvent	Temperature (°C)	Solubility (g/mL)
Toluene	Not Specified	0.1[1][2]

Experimental Protocols for Solubility Determination

The determination of the equilibrium solubility of **4-phenoxyphenol** in organic solvents can be accurately achieved using the widely accepted isothermal shake-flask method followed by either gravimetric or UV-Vis spectrophotometric analysis.[3][4]

Isothermal Shake-Flask Method

This method involves creating a saturated solution of **4-phenoxyphenol** in the solvent of interest at a constant temperature and then determining the concentration of the solute in the solution.

Materials and Equipment:

- **4-Phenoxyphenol** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Temperature-controlled orbital shaker or water bath
- Vials with airtight caps
- Syringe filters (e.g., 0.45 µm PTFE)
- Volumetric flasks and pipettes

- Drying oven (for gravimetric analysis)
- UV-Vis spectrophotometer (for spectrophotometric analysis)

Procedure:

- **Sample Preparation:** Add an excess amount of solid **4-phenoxyphenol** to a series of vials. The presence of undissolved solid at the end of the equilibration period is crucial to ensure that a saturated solution has been achieved.
- **Solvent Addition:** Accurately pipette a known volume of the desired organic solvent into each vial.
- **Equilibration:** Securely cap the vials and place them in a temperature-controlled orbital shaker or water bath set to the desired temperature. Agitate the vials at a constant speed for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- **Sample Withdrawal and Filtration:** After equilibration, allow the vials to stand undisturbed in the constant temperature bath for a short period to allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a syringe pre-heated to the experimental temperature. Immediately filter the solution through a syringe filter, also at the experimental temperature, into a pre-weighed container (for gravimetric analysis) or a volumetric flask (for spectroscopic analysis) to remove any undissolved microparticles.
- **Analysis:** Determine the concentration of **4-phenoxyphenol** in the filtered saturated solution using one of the methods described below.

Analytical Methods

The gravimetric method is a direct and reliable technique for determining the concentration of a non-volatile solute in a saturated solution.^{[5][6]}

Procedure:

- Accurately weigh the container with the filtered saturated solution.

- Carefully evaporate the solvent from the solution in a fume hood or using a rotary evaporator.
- Place the container with the solid residue in a drying oven at a temperature below the melting point of **4-phenoxyphenol** (80-84 °C) until a constant weight is achieved.
- Accurately weigh the container with the dry **4-phenoxyphenol** residue.
- Calculate the mass of the dissolved **4-phenoxyphenol** and the mass of the solvent.
- Express the solubility as g/100 g of solvent or other appropriate units.

This method is suitable for aromatic compounds like **4-phenoxyphenol** that exhibit strong UV absorbance and is particularly useful for determining low solubilities.^{[7][8]}

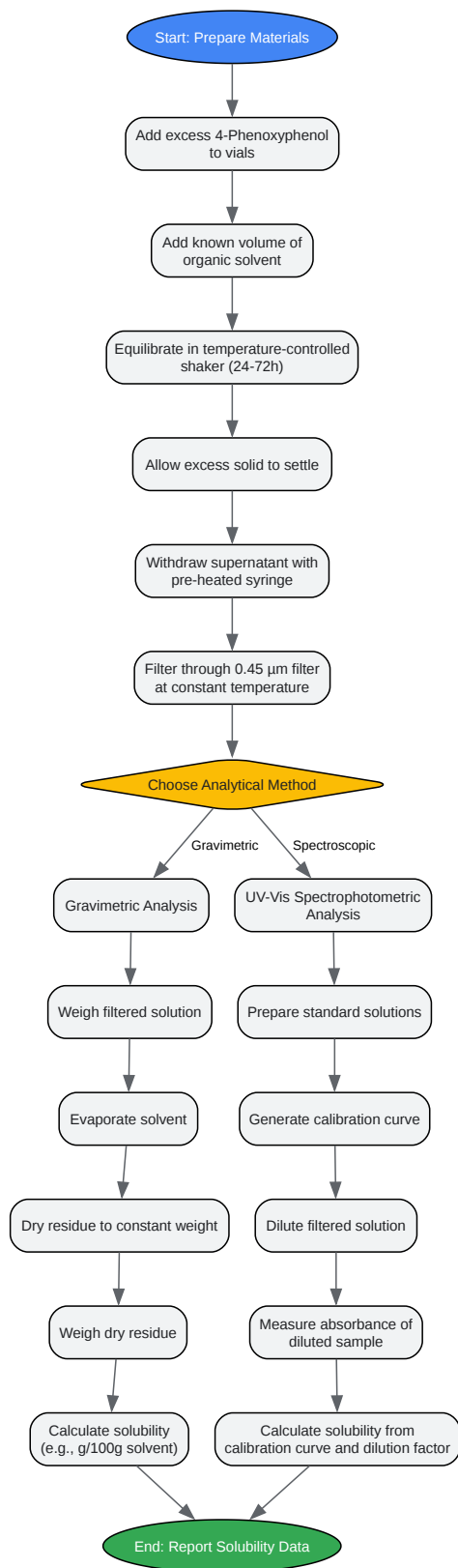
Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of **4-phenoxyphenol** of known concentrations in the solvent of interest.
- Calibration Curve: Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **4-phenoxyphenol** using a UV-Vis spectrophotometer. Plot a calibration curve of absorbance versus concentration.
- Sample Measurement: Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Concentration Determination: Measure the absorbance of the diluted sample and use the calibration curve to determine the concentration of **4-phenoxyphenol** in the diluted solution.
- Solubility Calculation: Calculate the concentration of **4-phenoxyphenol** in the original saturated solution by accounting for the dilution factor.

Mandatory Visualizations

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the experimental determination of **4-phenoxyphenol** solubility using the shake-flask method.



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Caption: Workflow for determining the solubility of **4-phenoxyphenol**.

Conclusion

The solubility of **4-phenoxyphenol** in organic solvents is a critical parameter for its effective use in research and industrial applications. While comprehensive quantitative data is sparse, this guide provides a foundational understanding and details robust experimental methodologies for its determination. The isothermal shake-flask method, coupled with either gravimetric or UV-Vis spectrophotometric analysis, offers a reliable approach for generating the necessary solubility data. By following the outlined protocols, researchers and drug development professionals can accurately determine the solubility of **4-phenoxyphenol** in solvents relevant to their work, thereby facilitating process optimization and formulation development.

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